

Atazanavir-d9: A Technical Guide to Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Atazanavir-d9

Cat. No.: B15566281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthetic pathways of **Atazanavir-d9**, a deuterated isotopologue of the potent HIV-1 protease inhibitor, Atazanavir. This document details its mechanism of action, chemical characteristics, and a representative synthetic protocol, designed to be a valuable resource for professionals in drug development and virology research.

Core Chemical Properties

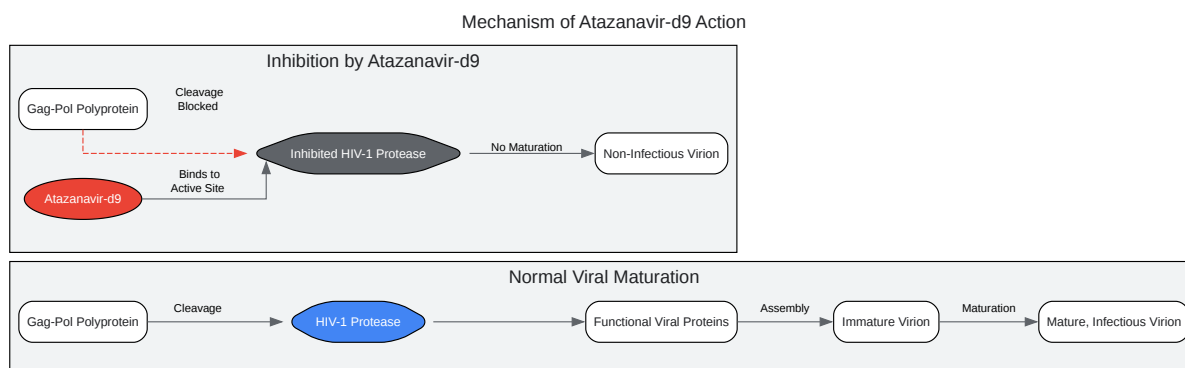
Atazanavir-d9 is the deuterium-labeled version of Atazanavir, where nine hydrogen atoms have been replaced by deuterium. This isotopic substitution is typically on one of the tert-leucine moieties and is primarily utilized in pharmacokinetic studies as an internal standard for mass spectrometry-based quantification. The key chemical properties are summarized below.

Property	Atazanavir-d9	Atazanavir (for comparison)
Molecular Formula	C ₃₈ H ₄₃ D ₉ N ₆ O ₇ [1]	C ₃₈ H ₅₂ N ₆ O ₇ [2]
Molecular Weight	713.91 g/mol [1] (Varies slightly by source)	704.86 g/mol [2]
CAS Number	1092540-51-6[1][3]	198904-31-3[2]
Appearance	White to pale yellow crystalline powder[4]	White to pale yellow crystalline powder[4]
Synonyms	BMS-232632-d9	BMS-232632, Reyataz[5]

Mechanism of Action: HIV-1 Protease Inhibition

Atazanavir is a highly selective azapeptide inhibitor of the HIV-1 protease enzyme.[5][6][7] This viral enzyme is critical for the lifecycle of HIV, as it cleaves newly synthesized viral polyproteins (specifically, the Gag and Gag-Pol polyproteins) into smaller, functional proteins required for the assembly of mature, infectious virions.[5][6]

Atazanavir mimics the transition state of the peptide substrate that the HIV protease would normally cleave.[8] It binds tightly to the active site of the protease, competitively inhibiting its function.[9] This blockade prevents the processing of the polyproteins, resulting in the production of immature, non-infectious viral particles and thereby halting the spread of the virus.[2][8] The mechanism of **Atazanavir-d9** is identical to that of the non-deuterated parent compound.



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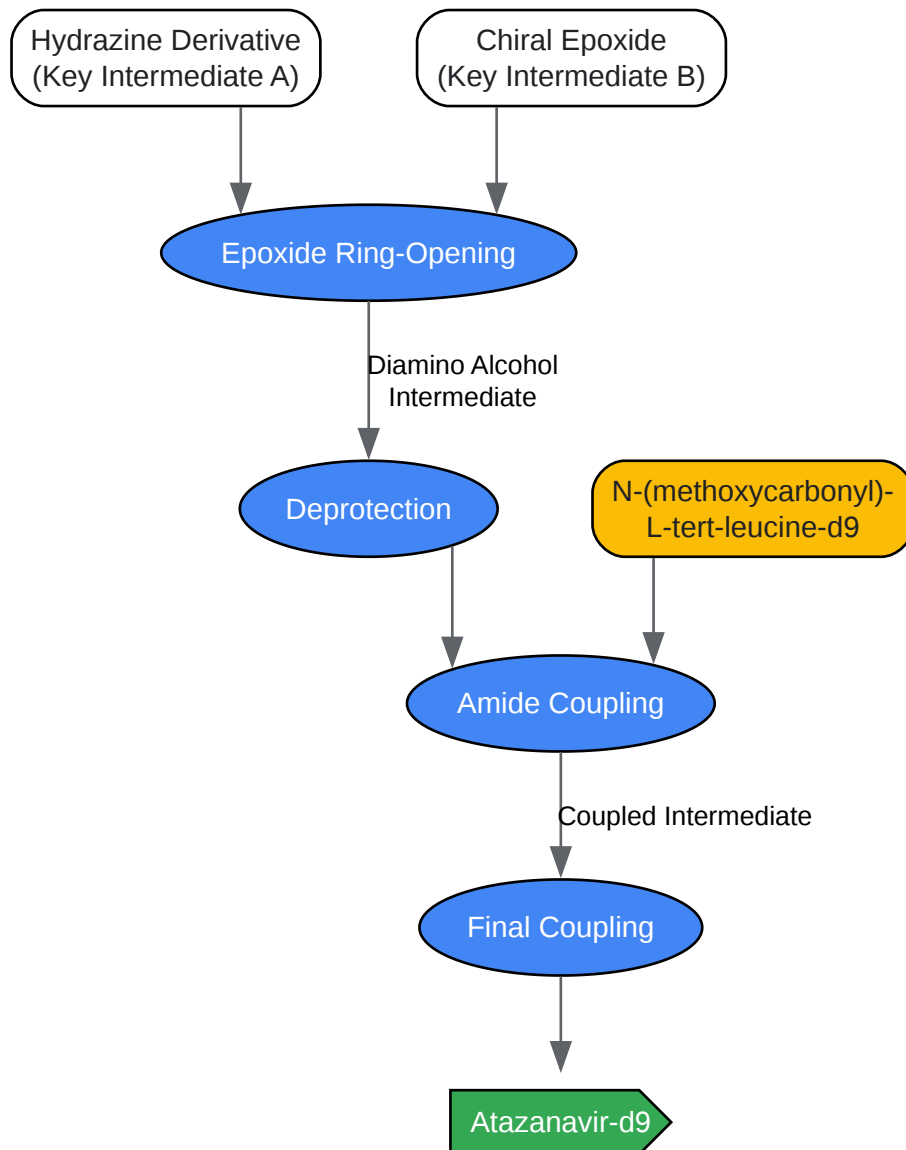
Mechanism of HIV-1 Protease Inhibition by **Atazanavir-d9**.

Synthesis of Atazanavir-d9

The synthesis of Atazanavir is a complex, multi-step process. Several routes have been established, with a common and efficient strategy involving the ring-opening of a chiral epoxide intermediate by a hydrazine derivative.^{[9][10][11]} This method effectively establishes a key stereocenter early in the synthesis.

To produce **Atazanavir-d9**, this synthesis is adapted to incorporate a deuterated starting material. The nine deuterium atoms are located on the tert-butyl group of the N-(methoxycarbonyl)-L-tert-leucine moiety. Therefore, the synthesis utilizes N-(methoxycarbonyl)-L-tert-leucine-d9 as a key building block.

General Synthesis Workflow for Atazanavir-d9



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- To cite this document: BenchChem. [Atazanavir-d9: A Technical Guide to Chemical Properties and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566281/docs#atazanavir-d9-a-technical-guide-to-chemical-properties-and-synthesis\]](https://www.benchchem.com/product/b15566281/docs#atazanavir-d9-a-technical-guide-to-chemical-properties-and-synthesis)

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